

# discovery and history of 1-(Boc-amino)-3-(isopropylamino)propane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	1-(Boc-amino)-3-(isopropylamino)propane
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An In-Depth Technical Guide to **1-(Boc-amino)-3-(isopropylamino)propane**

Topic: Discovery and History of **1-(Boc-amino)-3-(isopropylamino)propane** Audience: Researchers, scientists, and drug development professionals.

## Abstract

**1-(Boc-amino)-3-(isopropylamino)propane**, also known by its IUPAC name tert-butyl N-[3-(propan-2-ylamino)propyl]carbamate, is a bifunctional organic compound utilized primarily as a building block in synthetic chemistry.<sup>[1]</sup> Its structure incorporates a primary amine protected by a tert-butoxycarbonyl (Boc) group and a secondary isopropylamine, making it a valuable intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents and research chemicals. This document provides a comprehensive overview of its chemical properties, a detailed plausible synthesis pathway with experimental protocols, and a discussion of its role as a synthetic intermediate.

## Introduction and Physicochemical Properties

While a detailed historical account of the specific "discovery" of **1-(Boc-amino)-3-(isopropylamino)propane** is not extensively documented in scientific literature, its emergence is intrinsically linked to the widespread adoption of the Boc protecting group in organic synthesis. The development of Boc-protection strategies provided chemists with a robust and versatile tool for selectively masking amine functionality, enabling complex, multi-step

syntheses.[2] This compound is best understood as a functionalized derivative of 1,3-diaminopropane, designed for sequential modification at its two distinct nitrogen atoms.

It is classified as a useful research chemical, available commercially from various suppliers.[1] The presence of both a protected primary amine and a secondary amine allows for orthogonal chemical strategies, where the secondary amine can be functionalized before the removal of the Boc group to reveal the primary amine for subsequent reactions.

## Data Presentation: Physicochemical Properties

The following table summarizes the key physicochemical properties of the target compound and its direct precursor, N-Boc-1,3-propanediamine.

Property	1-(Boc-amino)-3-(isopropylamino)propane	N-Boc-1,3-propanediamine (Precursor)
CAS Number	1229627-05-7[1][3]	75178-96-0[4]
Molecular Formula	C <sub>11</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub> [1]	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub> [4]
Molecular Weight	216.32 g/mol [1]	174.24 g/mol [4]
IUPAC Name	tert-butyl N-[3-(propan-2-ylamino)propyl]carbamate[1]	tert-butyl (3-aminopropyl)carbamate[4]
Appearance	Not specified (likely an oil or low-melting solid)	Colorless to white liquid or low melting solid[5]
Boiling Point	Not specified	203 °C (lit.)
Melting Point	Not specified	22 °C (lit.)
Density	Not specified	0.998 g/mL at 20 °C (lit.)

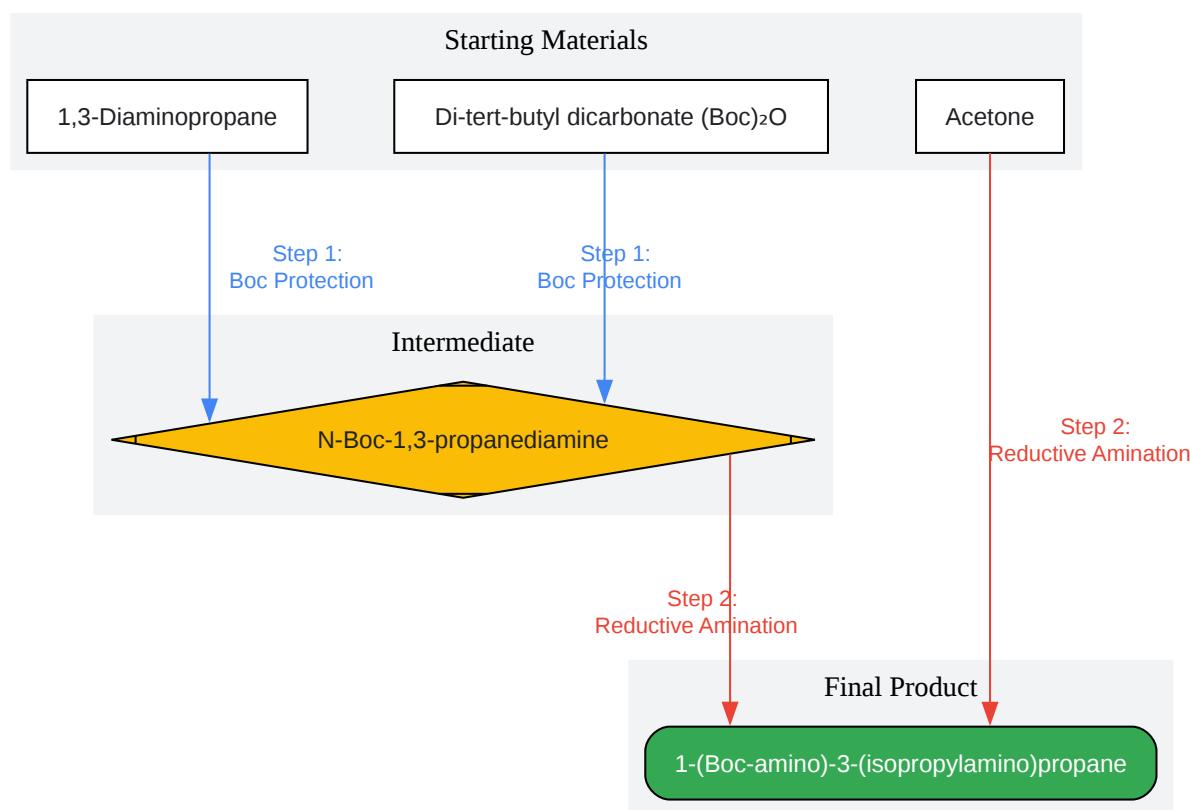
## Synthesis and History of Use

The history of **1-(Boc-amino)-3-(isopropylamino)propane** is one of utility as a synthetic intermediate rather than a molecule with intrinsic biological activity. Its synthesis is a straightforward two-step process that showcases common and reliable organic transformations.

The logical synthesis pathway begins with the mono-Boc protection of 1,3-diaminopropane, followed by the selective N-alkylation of the remaining free primary amine.

## Synthetic Workflow Diagram

The overall synthetic process can be visualized as a two-step workflow.



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## References

- 1. rsc.org [rsc.org]
- 2. A One-Pot Selective Synthesis of N-Boc Protected Secondary Amines: Tandem Direct Reductive Amination/N-Boc Protection - PMC [pmc.ncbi.nlm.nih.gov]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. medkoo.com [medkoo.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [discovery and history of 1-(Boc-amino)-3-(isopropylamino)propane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578303#discovery-and-history-of-1-boc-amino-3-isopropylamino-propane]

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